

An In-depth Technical Guide to Chitinovorin B: Structure and Properties

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Chitinovorin B

CAS No.: 95722-76-2

Cat. No.: B1668627

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A Note to the Reader: Initial research into "**Chitinovorin B**" has not yielded specific information on a compound with this designation. However, significant data is available for a closely related compound, "Chitinovorin C." It is possible that "**Chitinovorin B**" is a less common synonym, a related metabolite, or a misnomer. This guide will proceed by presenting the detailed chemical structure and properties of Chitinovorin C, which may serve as a valuable proxy or the intended subject of inquiry. We will refer to the compound as Chitinovorin C throughout this document, with the understanding that it likely shares a structural family and functional characteristics with any potential "**Chitinovorin B**."

Introduction to the Chitinovorins

The Chitinovorins are a class of natural products with notable biological activity. Isolated from the bacterium *Flavobacterium chitinovorum*, these compounds are of interest to researchers in natural product synthesis, medicinal chemistry, and drug discovery. Their complex molecular architecture and potential therapeutic applications make them a compelling subject for in-depth study. This guide provides a comprehensive overview of the chemical structure and physicochemical properties of Chitinovorin C, offering insights for researchers and drug development professionals.

Chemical Structure and Stereochemistry

Chitinovorin C is a cephalosporin antibiotic. Its core structure is a β -lactam ring fused to a dihydrothiazine ring, characteristic of the cephalosporin class of antibiotics.

Molecular Formula: $C_{15}H_{20}N_4O_8S$ [1]

IUPAC Name: (6R,7R)-7-[[[(5R)-5-amino-5-carboxypentanoyl]amino]-7-formamido-3-(hydroxymethyl)-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid[1]

The structure of Chitinovorin C is characterized by several key functional groups that contribute to its chemical reactivity and biological activity:

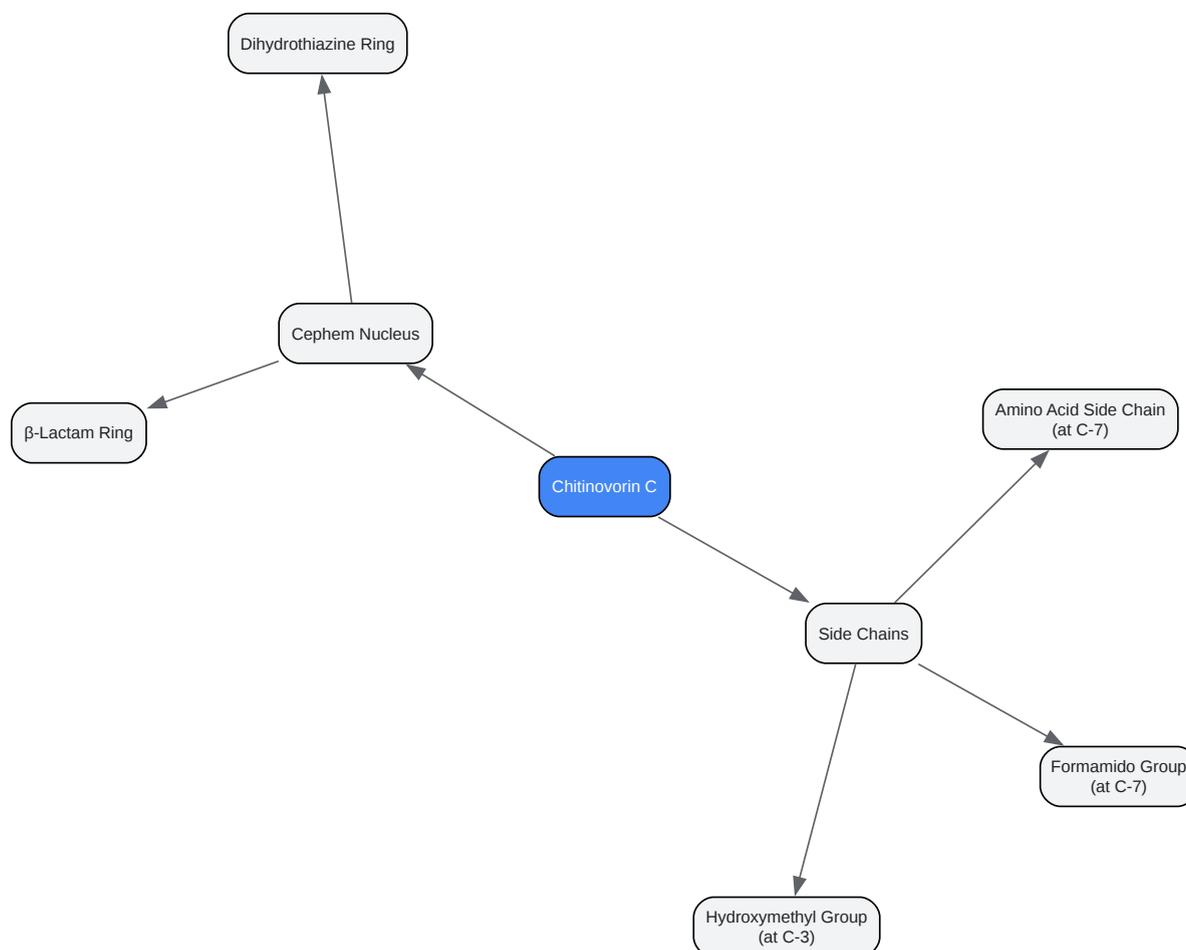
- **β -Lactam Ring:** A four-membered cyclic amide that is crucial for the antibacterial activity of cephalosporins. The ring strain makes it susceptible to nucleophilic attack, leading to the inhibition of bacterial cell wall synthesis.
- **Dihydrothiazine Ring:** A six-membered sulfur-containing ring that, along with the β -lactam ring, forms the cephem nucleus.
- **Amino Acid Side Chain:** An (R)-5-amino-5-carboxypentanoyl group attached at the C-7 position. This side chain plays a significant role in the antibacterial spectrum and potency.
- **Formamido Group:** Also at the C-7 position, this group influences the molecule's stability and interaction with bacterial enzymes.
- **Hydroxymethyl Group:** Located at the C-3 position, this group can be modified to alter the pharmacokinetic properties of the molecule.

Physicochemical Properties

A summary of the key physicochemical properties of Chitinovorin C is presented in the table below. These properties are essential for understanding its behavior in biological systems and for the design of potential drug formulations.

Property	Value	Source
Molecular Weight	416.4 g/mol	PubChem[1]
Molecular Formula	$C_{15}H_{20}N_4O_8S$	PubChem[1]
CAS Number	95230-98-1	PubChem[1]

Diagram: Logical Relationship of Chitinovorin C's Core Components



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Caption: Core structural components of Chitinovorin C.

Biological Activity and Potential Applications

As a member of the cephalosporin family, Chitinovorin C is presumed to exhibit antibacterial activity. The mechanism of action for cephalosporins involves the inhibition of bacterial transpeptidases, enzymes essential for the synthesis of the peptidoglycan layer of the bacterial cell wall. This disruption leads to cell lysis and bacterial death.

The specific biological activity profile of Chitinovorin C, including its spectrum of activity against different bacterial strains and its potency, would require further experimental investigation. The

unique substitution pattern at the C-7 position suggests that it may have a distinct profile compared to other cephalosporins.

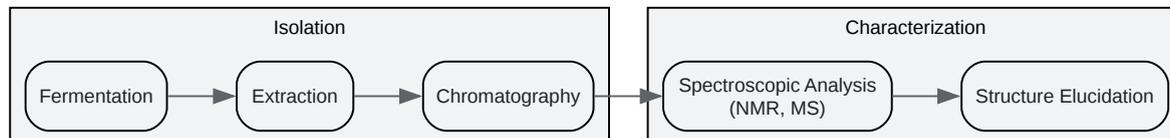
Potential applications for Chitinovorin C and its analogs could include:

- Development of new antibiotics: To combat the growing problem of antibiotic resistance.
- Chemical biology probes: To study the mechanisms of bacterial cell wall synthesis and antibiotic resistance.

Experimental Protocols

While specific synthesis or isolation protocols for Chitinovorin C are not readily available in the searched literature, a general workflow for the isolation and characterization of natural products from bacterial fermentation can be outlined.

Workflow: Isolation and Characterization of a Natural Product



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Caption: General workflow for natural product discovery.

Step-by-Step Methodology:

- Fermentation: Culturing of *Flavobacterium chitinovorum* in a suitable growth medium to encourage the production of secondary metabolites, including Chitinovorin C.
- Extraction: Separation of the culture broth from the bacterial cells. The broth is then extracted with an organic solvent (e.g., ethyl acetate) to partition the desired compounds into the organic phase.

- **Chromatography:** The crude extract is subjected to various chromatographic techniques (e.g., column chromatography, HPLC) to separate the individual components. Fractions are collected and monitored for the presence of the target compound.
- **Spectroscopic Analysis:** Pure fractions containing Chitinovorin C are analyzed using nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS) to determine its chemical structure and molecular weight.
- **Structure Elucidation:** The data from spectroscopic analysis is pieced together to confirm the planar structure and stereochemistry of the molecule.

Conclusion

Chitinovorin C represents an interesting member of the cephalosporin class of antibiotics. Its unique structural features warrant further investigation into its biological activity and potential therapeutic applications. The information provided in this guide serves as a foundational resource for researchers and drug development professionals interested in exploring the chemical and biological landscape of the Chitinovorins. Further research is needed to isolate and characterize "**Chitinovorin B**" to determine its relationship to Chitinovorin C and its own unique properties.

References

- PubChem. Chitinovorin C. National Center for Biotechnology Information. [[Link](#)]

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Sources

- [1. Chitinovorin C | C₁₅H₂₀N₄O₈S | CID 125271 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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